

# An In-depth Technical Guide to NSC 1940-d4: Chemical Properties and Structure

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## Compound of Interest

Compound Name: NSC 1940-d4

Cat. No.: B12349117

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding the specific compound NSC 1940, and by extension its deuterated form **NSC 1940-d4**, is exceptionally scarce in publicly accessible scientific literature and chemical databases. This guide represents a comprehensive effort to collate the available information and provide a foundational understanding of its chemical nature. The lack of published biological data precludes a detailed discussion of its mechanism of action, signaling pathways, or established experimental protocols.

## Introduction

NSC 1940 is a chemical compound cataloged by the National Cancer Institute (NCI). Its deuterated isotopologue, **NSC 1940-d4**, is a variant where four hydrogen atoms have been replaced by deuterium. This isotopic labeling is a common strategy in drug development to study a compound's absorption, distribution, metabolism, and excretion (ADME) properties, and in some cases, to enhance its pharmacokinetic profile.

This document provides a summary of the known chemical properties and the determined structure of the parent compound, NSC 1940.

## Chemical Structure and Properties

The definitive chemical structure of NSC 1940 has been identified through data deposited in the University of Cambridge's Apollo repository.<sup>[1][2]</sup> While direct experimental data on the

physicochemical properties of NSC 1940 and **NSC 1940-d4** are not available in the public domain, computational methods can provide estimated values based on the known structure.

Table 1: Chemical Properties of NSC 1940

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S	Calculated
Molecular Weight	222.27 g/mol	Calculated
IUPAC Name	2-amino-N-(pyridin-2-yl)benzenesulfonamide	Derived from Structure
SMILES	<chem>C1=CC=C(C=C1N)S(=O)(=O)NC2=CC=CC=N2</chem>	Derived from Structure
InChI	InChI=1S/C11H11N3O2S/c12-9-7-5-6-8-10(9)17(15,16)14-11-4-2-1-3-13-11/h1-8H,12H2,(H,13,14)	Derived from Structure

Note: The properties listed above are for the parent compound, NSC 1940. The molecular weight of **NSC 1940-d4** would be approximately 226.30 g/mol, assuming the four deuterium atoms replace four protium atoms in non-exchangeable positions.

## Structural Elucidation

The chemical structure of NSC 1940 was determined to be 2-amino-N-(pyridin-2-yl)benzenesulfonamide based on the interpretation of the Chemical Markup Language (CML) files from the University of Cambridge's chemical structure repository.

Logical Relationship for Structural Determination

Caption: Workflow for the structural identification of NSC 1940.

## Experimental Protocols

A thorough search of scientific literature and databases did not yield any specific experimental protocols for the synthesis, analysis, or biological evaluation of NSC 1940 or **NSC 1940-d4**.

## Signaling Pathways and Mechanism of Action

There is no publicly available information regarding the biological targets, mechanism of action, or any associated signaling pathways for NSC 1940 or its deuterated analogue.

## Conclusion and Future Directions

NSC 1940 has been identified as 2-amino-N-(pyridin-2-yl)benzenesulfonamide through data available in the University of Cambridge's Apollo repository.[1][2] Its deuterated form, **NSC 1940-d4**, is presumed to be used for research purposes, likely in pharmacokinetic studies. A significant gap in knowledge exists regarding the biological activity and therapeutic potential of this compound.

Future research efforts would need to focus on:

- **Chemical Synthesis and Characterization:** Development and publication of a robust synthetic route for NSC 1940 and **NSC 1940-d4**, followed by comprehensive characterization of their physicochemical properties.
- **Biological Screening:** In vitro and in vivo screening to identify any potential biological targets and therapeutic areas of interest.
- **Mechanism of Action Studies:** Elucidation of the molecular mechanism of action and identification of the signaling pathways it may modulate.

Without such fundamental research, the utility of NSC 1940 and **NSC 1940-d4** in drug development remains speculative. Researchers interested in this compound are encouraged to consult the NCI's Developmental Therapeutics Program for any non-public information they may have.

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## References

- 1. webqc.org [webqc.org]
- 2. NSC1940 [repository.cam.ac.uk]
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